

# Comprehensive Safety and Operational Guide for Handling CGP7930

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## Compound of Interest

Compound Name: CGP7930

Cat. No.: B1668540

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for the positive allosteric modulator, **CGP7930**.

## I. Compound Identification and Properties

**CGP7930** is a positive allosteric modulator of GABA-A and GABA-B receptors and also acts as a blocker of G-protein-coupled inwardly-rectifying potassium (GIRK) channels.<sup>[1]</sup> Its properties are summarized in the table below.

Property	Value
Chemical Name	3,5-bis(1,1-dimethylethyl)-4-hydroxy- $\beta,\beta$ -dimethyl-benzenepropanol
CAS Number	57717-80-3
Molecular Formula	C <sub>19</sub> H <sub>32</sub> O <sub>2</sub>
Molecular Weight	292.5 g/mol
Appearance	Crystalline solid
Purity	≥98%
Solubility	Soluble in DMSO (100 mM) and Ethanol (100 mM)
Storage	Store at room temperature, desiccated.

## II. Health and Safety Information

According to the Safety Data Sheet (SDS) from Cayman Chemical, **CGP7930** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[2] However, it is assigned a health hazard rating of 2 by both NFPA and HMIS, indicating a moderate hazard. Therefore, appropriate safety precautions should always be observed.

Hazard Rating	NFPA	HMIS
Health	2	2
Fire	0	0
Reactivity	0	0

### Emergency First Aid Procedures:

- If Inhaled: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- In Case of Skin Contact: Immediately wash skin with soap and plenty of water.

- In Case of Eye Contact: Flush eyes with plenty of water for at least 15 minutes.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek medical attention.

### III. Personal Protective Equipment (PPE)

When handling **CGP7930**, the following personal protective equipment should be worn to minimize exposure:

- Hand Protection: Wear impermeable and resistant gloves. The specific material and thickness should be chosen based on the duration and nature of the handling.
- Eye Protection: Use chemical safety goggles.
- Skin and Body Protection: Wear a laboratory coat.

### IV. Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust.
- Ensure adequate ventilation in the handling area.
- Wash hands thoroughly after handling.

Storage:

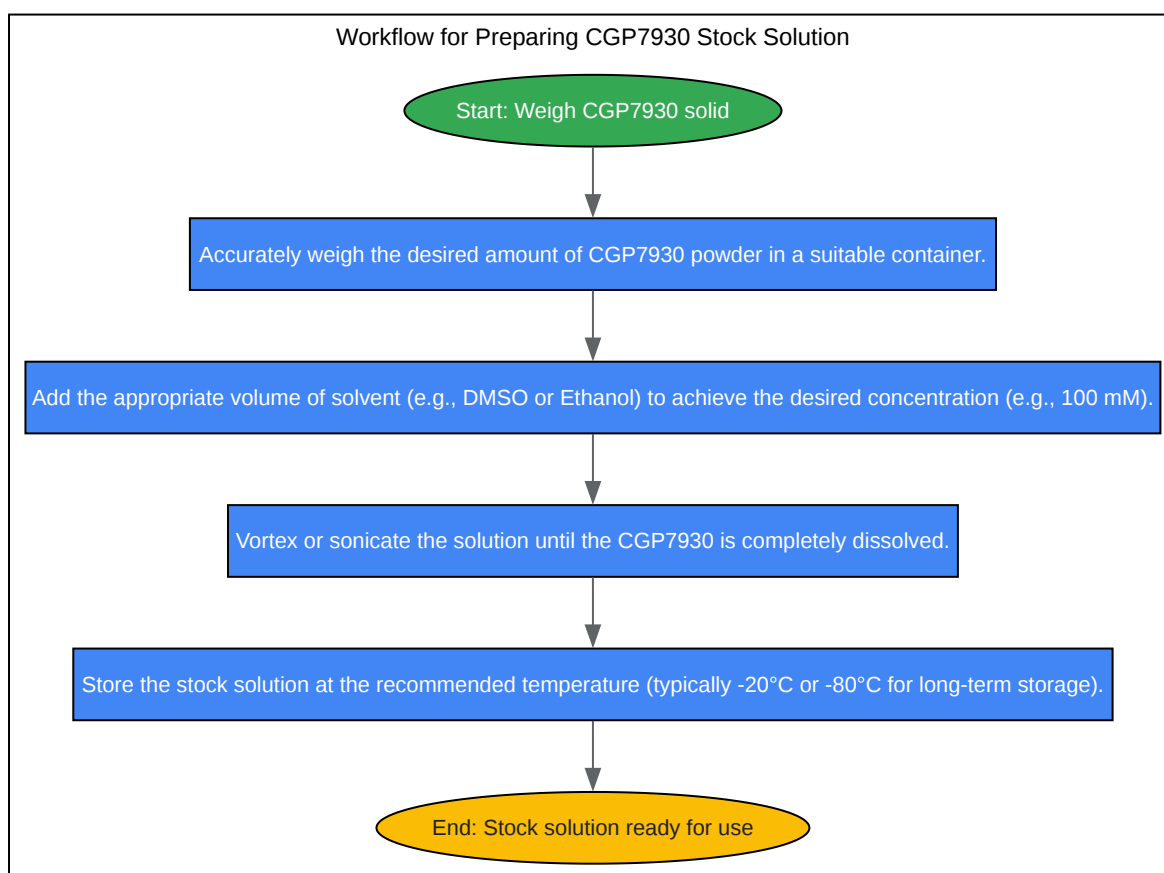
- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- As recommended, store at room temperature under desiccated conditions.

## V. Disposal Plan

Dispose of **CGP7930** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

## VI. Experimental Workflow: Preparation of a Stock Solution

The following diagram outlines the workflow for preparing a stock solution of **CGP7930**.

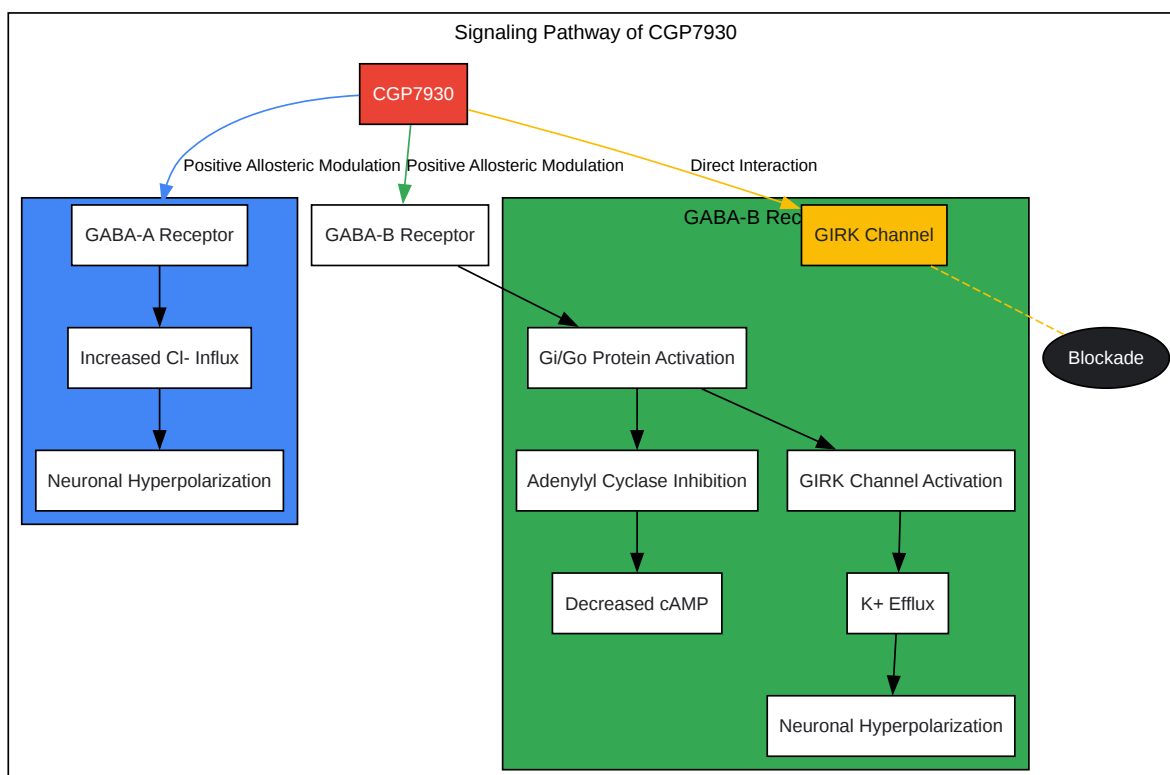


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Caption: Workflow for preparing a **CGP7930** stock solution.

## VII. Signaling Pathway of CGP7930

**CGP7930** acts as a positive allosteric modulator of both GABA-A and GABA-B receptors. It also blocks G-protein-coupled inwardly-rectifying potassium (GIRK) channels. This multifaceted activity enhances inhibitory neurotransmission.



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Caption: Mechanism of action of **CGP7930**.

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## References

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